Technical Guide: 2,4,6-Tribromophenyl Acetate (TBPA)

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Compound of Interest

Compound Name:	*2,4,6-Tribromophenyl acetate*
CAS No.:	*607-95-4*
Cat. No.:	*B118256*

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Functional Analysis, Synthesis, and Kinetic Profile

Part 1: Chemical Architecture & Functional Logic[1]

The Steric-Electronic Paradox

2,4,6-Tribromophenyl acetate (TBPA) represents a unique class of "activated esters" where reactivity is governed by a competition between electronic activation and steric shielding.

- Electronic Activation: The tribromophenolate group is a potent leaving group.[1] The three bromine atoms exert a strong inductive electron-withdrawing effect (-I), lowering the pKa of the conjugate acid (2,4,6-tribromophenol, pKa ~6.8) compared to phenol (pKa ~10).[1] This increases the electrophilicity of the carbonyl carbon, theoretically making it highly susceptible to nucleophilic attack.[1]

- Steric Deactivation (The Ortho Effect): Unlike p-nitrophenyl acetate, TBPA possesses two bromine atoms at the 2,6-positions (ortho to the ester linkage). These bulky halogens create a "steric gate" around the carbonyl carbon.[1]

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Application Implication: This paradox makes TBPA a selective acylating agent.[1] It reacts readily with small, unhindered nucleophiles (like primary amines) but shows retarded kinetics with bulky nucleophiles or hydrolytic enzymes compared to unhindered active esters.[1]

Physicochemical Data Profile[1][2]

Property	Value	Context/Relevance
CAS Number	607-95-4	Unique Identifier
Molecular Formula	$C_8H_5Br_3O_2$	
Molecular Weight	372.84 g/mol	High Br content contributes to density
Melting Point	83 – 87 °C	Distinct from parent phenol (MP ~96°C)
Solubility	$CHCl_3$, Ethyl Acetate, DMSO	Poor water solubility; requires organic co-solvent for bio-assays
Leaving Group	2,4,6-Tribromophenolate	pKa ~6.8 (Good leaving group)
Appearance	White to off-white needles	Crystalline solid

Part 2: Synthesis & Purification Protocol

Strategic Route Selection

While TBPA can be synthesized via acid chlorides, the Acetic Anhydride Method is preferred for high-purity applications (drug development standards) to avoid residual chloride contamination and simplify purification.[1]

Validated Protocol

Objective: Synthesis of >98% purity TBPA from 2,4,6-tribromophenol (TBP).

Reagents:

- 2,4,6-Tribromophenol (1.0 eq)[2][3]

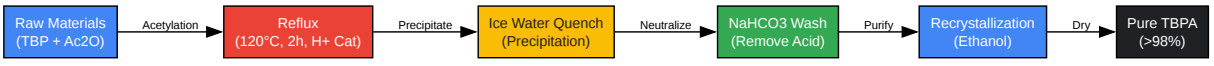
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- Acetic Anhydride (1.2 eq)[1]
- Catalytic Sulfuric Acid (H_2SO_4) or Sodium Acetate (Base catalysis)[1]
- Solvent: Toluene (recrystallization) or solvent-free melt.[1]

Step-by-Step Methodology:

- Charging: In a round-bottom flask equipped with a reflux condenser and drying tube, dissolve 2,4,6-tribromophenol (33.1 g, 0.1 mol) in acetic anhydride (12 mL, ~0.12 mol).
- Catalysis: Add 2-3 drops of conc. H_2SO_4.[1][4]
- Reflux: Heat the mixture to 120°C (gentle reflux) for 2 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 8:2) until the starting phenol spot disappears.[1]
- Quench: Pour the hot reaction mixture into 500 mL of ice-water slurry with vigorous stirring. The ester will precipitate immediately as a white solid.[1]
- Neutralization: Wash the precipitate with 5% $NaHCO_3$ solution to remove residual acetic acid.[1]
- Purification (Critical): Recrystallize from Ethanol or Toluene.
  - Note: Ethanol is preferred for removing unreacted phenol.[1]
- Drying: Vacuum dry at 40°C for 12 hours.

Synthesis Workflow Diagram



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Caption: Figure 1.[1][2][3] Step-by-step synthesis workflow for high-purity **2,4,6-Tribromophenyl Acetate**.

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Part 3: Reactivity Profile & Biological Relevance[1]

Hydrolytic Stability & Metabolism

In biological systems, TBPA acts as a "masked" phenol.[1] It is susceptible to hydrolysis by esterases (e.g., carboxylesterases) and spontaneous chemical hydrolysis at alkaline pH.[1]

Mechanism: The hydrolysis proceeds via a BAc2 mechanism (Base-catalyzed, Acyl-oxygen cleavage).[1]

- Nucleophilic Attack: Hydroxide ion attacks the carbonyl carbon.[1]
- Tetrahedral Intermediate: Formation of a transient intermediate.[1] Crucial: This step is slower than in non-hindered esters due to the 2,6-bromine atoms blocking the approach.[1]
- Collapse: Expulsion of the tribromophenolate anion.

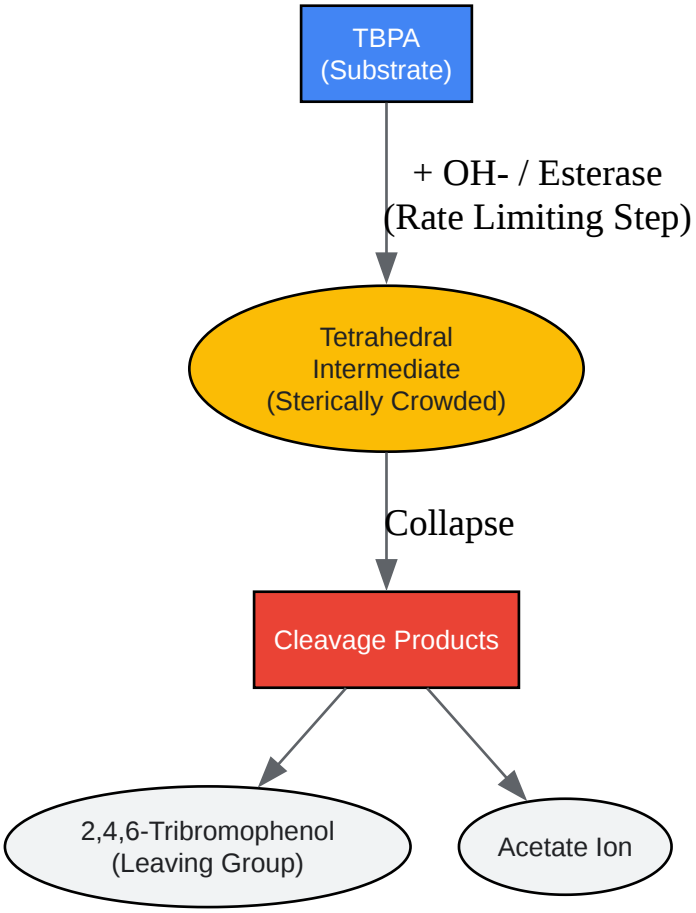
Toxicology & Safety (The TBP Connection)

Researchers using TBPA must treat it as a TBP precursor.[1]

- Metabolite: 2,4,6-Tribromophenol (TBP).[1][5][2][3][6][7]
- Risks: TBP is a known endocrine disruptor (thyroid hormone analog) and environmental persistent organic pollutant (POP).[1]
- Handling: All hydrolysis experiments must be treated as generating hazardous halogenated waste.[1]

Hydrolysis Pathway Diagram[1]

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Caption: Figure 2. Hydrolytic cleavage pathway of TBPA. The formation of the intermediate is sterically hindered by ortho-bromines.

Part 4: Analytical Characterization

To validate the identity of synthesized TBPA, use the following spectroscopic markers.

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Method	Diagnostic Signal	Interpretation
^{1}H NMR ($CDCl_3$)	δ 2.38 ppm (s, 3H)	Acetyl methyl group (Upfield shift vs. phenol OH)
^{1}H NMR ($CDCl_3$)	δ 7.75 ppm (s, 2H)	Aromatic protons (Symmetric environment)
IR Spectroscopy	1770 - 1780 cm^{-1}	C=O stretch (Ester).[1] Higher frequency due to electron-withdrawing aryl group.[1]
Mass Spec	m/z 372/374/376	Characteristic isotope pattern of three bromine atoms.[1]

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